

tert-Butyl (2-oxocyclohexyl)carbamate chemical properties and IUPAC name

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Compound of Interest

Compound Name:	tert-Butyl (2-oxocyclohexyl)carbamate
Cat. No.:	B152982

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An In-depth Technical Guide to **tert-Butyl (2-oxocyclohexyl)carbamate**

This technical guide provides a comprehensive overview of the chemical properties, IUPAC name, and analytical methodologies for **tert-Butyl (2-oxocyclohexyl)carbamate**, targeted towards researchers, scientists, and professionals in drug development.

Chemical Identity and Nomenclature

The systematic IUPAC name for the compound is **tert-butyl (2-oxocyclohexyl)carbamate**. It is a carbamate derivative of 2-aminocyclohexanone, where the amine group is protected by a tert-butoxycarbonyl (Boc) group.

Chemical Properties

The key physicochemical properties of **tert-Butyl (2-oxocyclohexyl)carbamate** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value
Molecular Formula	C11H19NO3 [1]
Molar Mass	213.27 g/mol [1]
Boiling Point (Predicted)	335.9 ± 31.0 °C [1]
Density (Predicted)	1.06 ± 0.1 g/cm³ [1]
pKa (Predicted)	11.18 ± 0.20 [1]

Experimental Protocols

While specific experimental protocols for the synthesis of **tert-Butyl (2-oxocyclohexyl)carbamate** were not detailed in the provided search results, a general approach for the synthesis of tert-butyl carbamates involves the reaction of a corresponding amine with di-tert-butyl dicarbonate (Boc anhydride).

A plausible analytical method for determining the purity of **tert-Butyl (2-oxocyclohexyl)carbamate** is High-Performance Liquid Chromatography (HPLC). A general protocol is outlined below.

Analytical Method: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is suitable for the routine purity assessment and quantification of non-volatile impurities in **tert-Butyl (2-oxocyclohexyl)carbamate**.

Instrumentation:

- HPLC system equipped with a UV detector.

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both potentially containing 0.1% trifluoroacetic acid (TFA) to improve peak shape.

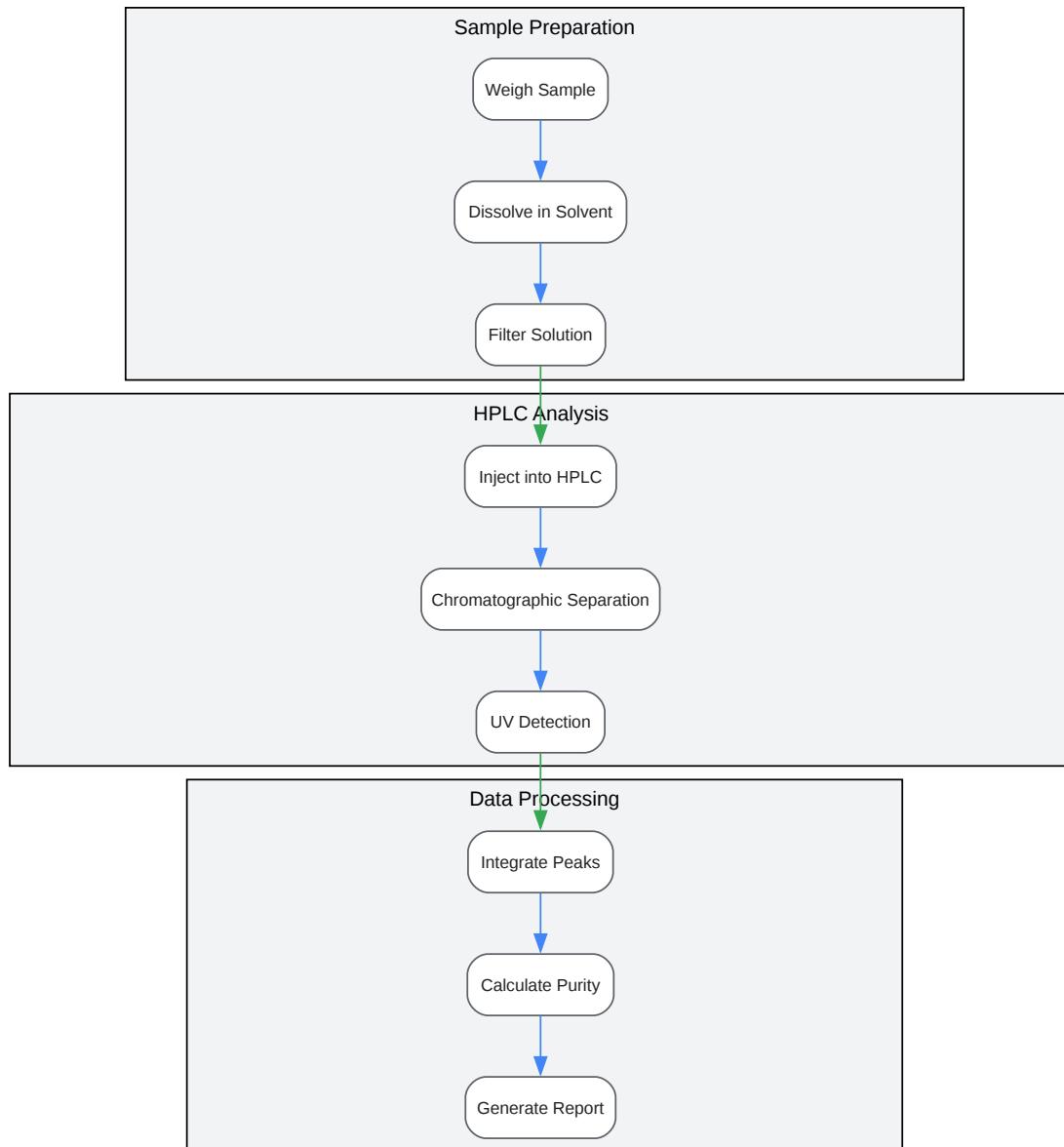
- A typical gradient could be: 0-20 min, 5-95% B; 20-25 min, 95% B; 25-26 min, 95-5% B; 26-30 min, 5% B.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: UV detection, wavelength to be determined based on the chromophore of the molecule (typically in the range of 200-220 nm for a carbamate without other strong chromophores).
- Injection Volume: 10 μ L.

Sample Preparation:

- Accurately weigh approximately 10 mg of the **tert-Butyl (2-oxocyclohexyl)carbamate** sample.
- Dissolve the sample in a suitable solvent, such as acetonitrile or a mixture of acetonitrile and water, to a final concentration of 1 mg/mL.
- Filter the solution through a 0.45 μ m syringe filter before injection to remove any particulate matter.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the analytical purity determination of a chemical compound like **tert-Butyl (2-oxocyclohexyl)carbamate** using HPLC.



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References

- 1. chembk.com [chembk.com]
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